

# Technical Guide: Physicochemical Properties of 3-(Methoxycarbonyl)-4-methylbenzoic Acid

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## Compound of Interest

**Compound Name:** 3-(Methoxycarbonyl)-4-methylbenzoic acid

**Cat. No.:** B061836

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## Abstract

This technical guide provides a summary of the known physicochemical properties of **3-(Methoxycarbonyl)-4-methylbenzoic acid**. Due to the limited availability of experimental data in public literature and databases for this specific compound, this document outlines the foundational information available and presents standardized methodologies for the determination of key physical properties. This guide is intended to serve as a foundational resource for researchers and professionals working with this and structurally related compounds.

## Chemical Identity and Properties

**3-(Methoxycarbonyl)-4-methylbenzoic acid**, also known as 4-methyl-1,3-benzenedicarboxylic acid 1-methyl ester, is a disubstituted aromatic carboxylic acid. Its structure features both a carboxylic acid and a methyl ester group attached to a toluene backbone. This bifunctional nature makes it a potentially valuable intermediate in organic synthesis, particularly in the development of pharmaceutical agents and other complex organic molecules.

Table 1: Physical and Chemical Properties of **3-(Methoxycarbonyl)-4-methylbenzoic Acid**

Property	Value	Source
CAS Number	55394-33-7	Internal Database
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>4</sub>	Calculated
Molecular Weight	194.18 g/mol	Calculated
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

Note: Experimental data for melting point, boiling point, and solubility for **3-(Methoxycarbonyl)-4-methylbenzoic acid** are not readily available in surveyed public domain literature and chemical databases.

## Experimental Protocols

While specific experimental data for **3-(Methoxycarbonyl)-4-methylbenzoic acid** is not available, the following section details a standard protocol for the determination of a key physical property for a solid organic compound: the melting point. This methodology is representative of the techniques that would be employed to characterize this substance.

### Determination of Melting Point (Capillary Method)

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs for a crystalline solid.

Apparatus and Materials:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Sample of the solid compound
- Spatula

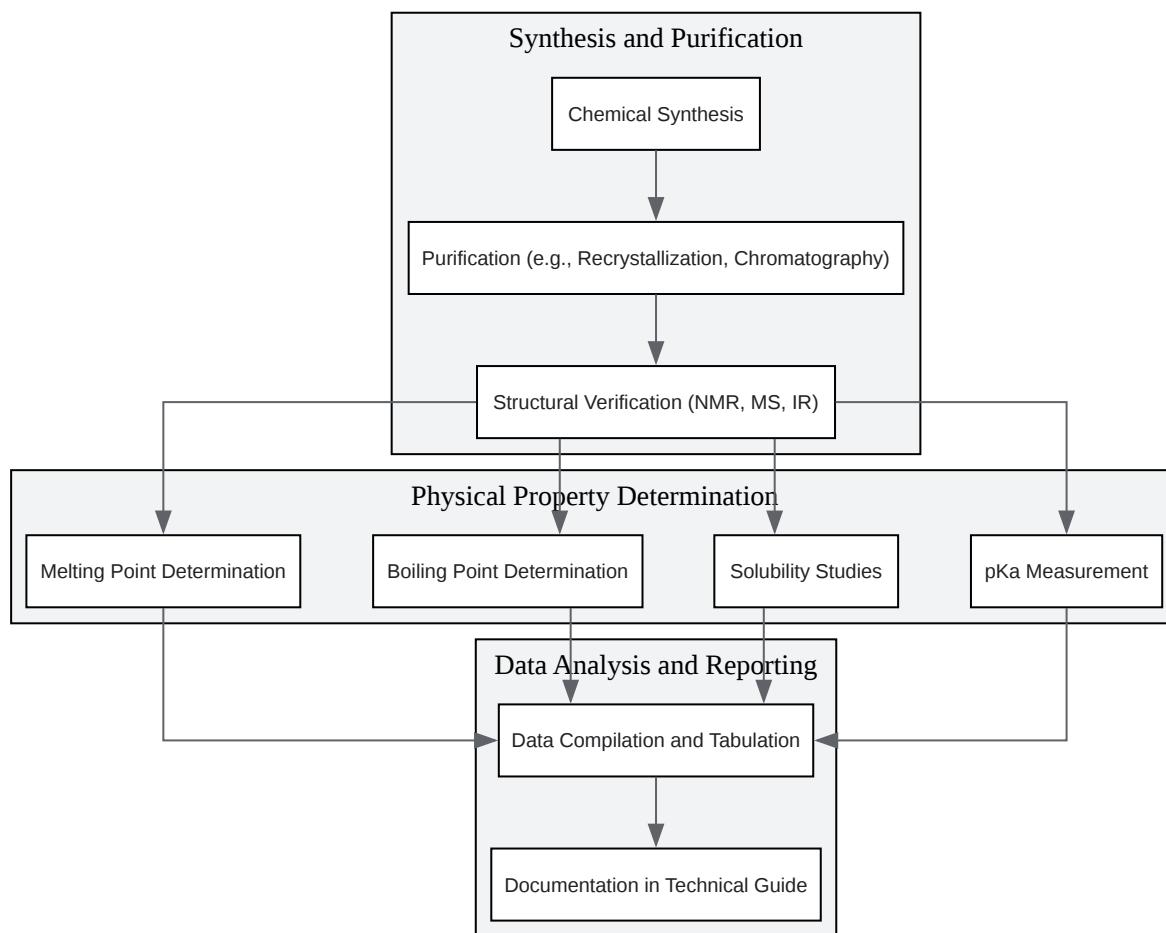
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the sample is a fine, dry powder. If necessary, gently grind the crystalline sample using a mortar and pestle.
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube. The sample should be tightly packed to a height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Heating and Observation:
  - Set the heating rate to a rapid setting initially to approach the expected melting point. If the approximate melting point is unknown, a preliminary rapid determination can be performed.
  - Once the temperature is within 15-20°C of the expected melting point, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium between the sample and the thermometer.
  - Carefully observe the sample through the magnifying lens.
- Recording the Melting Range:
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the last crystal of the solid melts (the end of the melting range).
  - The recorded melting point should be reported as a range.
- Repeat for Accuracy: For accurate results, at least two determinations should be performed.

# Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a newly synthesized chemical compound like **3-(Methoxycarbonyl)-4-methylbenzoic acid**.



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Caption: Workflow for the Characterization of a Chemical Compound.

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